

Proper Disposal Procedures for Allantoin-13C2,15N4

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Compound of Interest

Compound Name: Allantoin-13C2,15N4

Cat. No.: B564510

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This document provides essential safety and logistical information for the proper disposal of **Allantoin-13C2,15N4**, a non-radioactive, isotopically labeled compound. The procedures outlined below are intended for researchers, scientists, and drug development professionals to ensure safe handling and regulatory compliance.

Key Safety Considerations

Allantoin-13C2,15N4 is labeled with the stable isotopes Carbon-13 and Nitrogen-15. These isotopes are not radioactive. Therefore, the disposal procedures are dictated by the chemical properties of allantoin, not by radiological concerns.[1][2] As a general principle, waste from stable isotope labeled compounds is handled similarly to common chemical waste.[2]

While some safety data sheets (SDS) for the unenriched compound, allantoin, classify it as not a hazardous substance, others indicate it may be harmful if swallowed.[3][4][5] Therefore, standard laboratory safety precautions are required.

General Safety Measures:

- Avoid direct contact with eyes and skin.[6]
- Use in a well-ventilated area to prevent inhalation of dust.[6]
- Do not ingest the compound.[6]

- Wear appropriate Personal Protective Equipment (PPE), including gloves and eye protection, during handling and disposal.[6]

Physico-Chemical Data for Allantoin-13C2,15N4

The following table summarizes key quantitative data for **Allantoin-13C2,15N4**. This information is crucial for proper waste identification and documentation.

Property	Value	References
CAS Number	1219402-51-3	[7][8]
Molecular Formula	$C_2(^{13}C)_2H_6(^{15}N)_4O_3$	[7]
Molecular Weight	~164.07 g/mol	[7][9]
Appearance	White to Off-White Solid	[6]
Melting Point	224-226°C (decomposes)	[6][8]
Solubility	DMSO (Slightly, Heated), Methanol (Very Slightly)	[6]
Storage	Refrigerator	[6][8]

Step-by-Step Disposal Protocol

The proper disposal of **Allantoin-13C2,15N4** should be conducted as a standard chemical waste procedure, in accordance with local, state, and federal regulations.

1. Waste Characterization and Segregation:

- **Identify Waste Stream:** Determine if the **Allantoin-13C2,15N4** waste is pure, in solution, or mixed with other chemical or biological materials.
- **Segregation:** Do not mix **Allantoin-13C2,15N4** waste with general laboratory trash, radioactive waste, or biohazardous waste.[1][2] If mixed with other hazardous chemicals (e.g., solvents), the entire mixture must be treated according to the most hazardous component.

2. Personal Protective Equipment (PPE):

- Wear standard laboratory PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- If handling the compound as a dry powder where dust may be generated, respiratory protection may be required.[\[3\]](#)

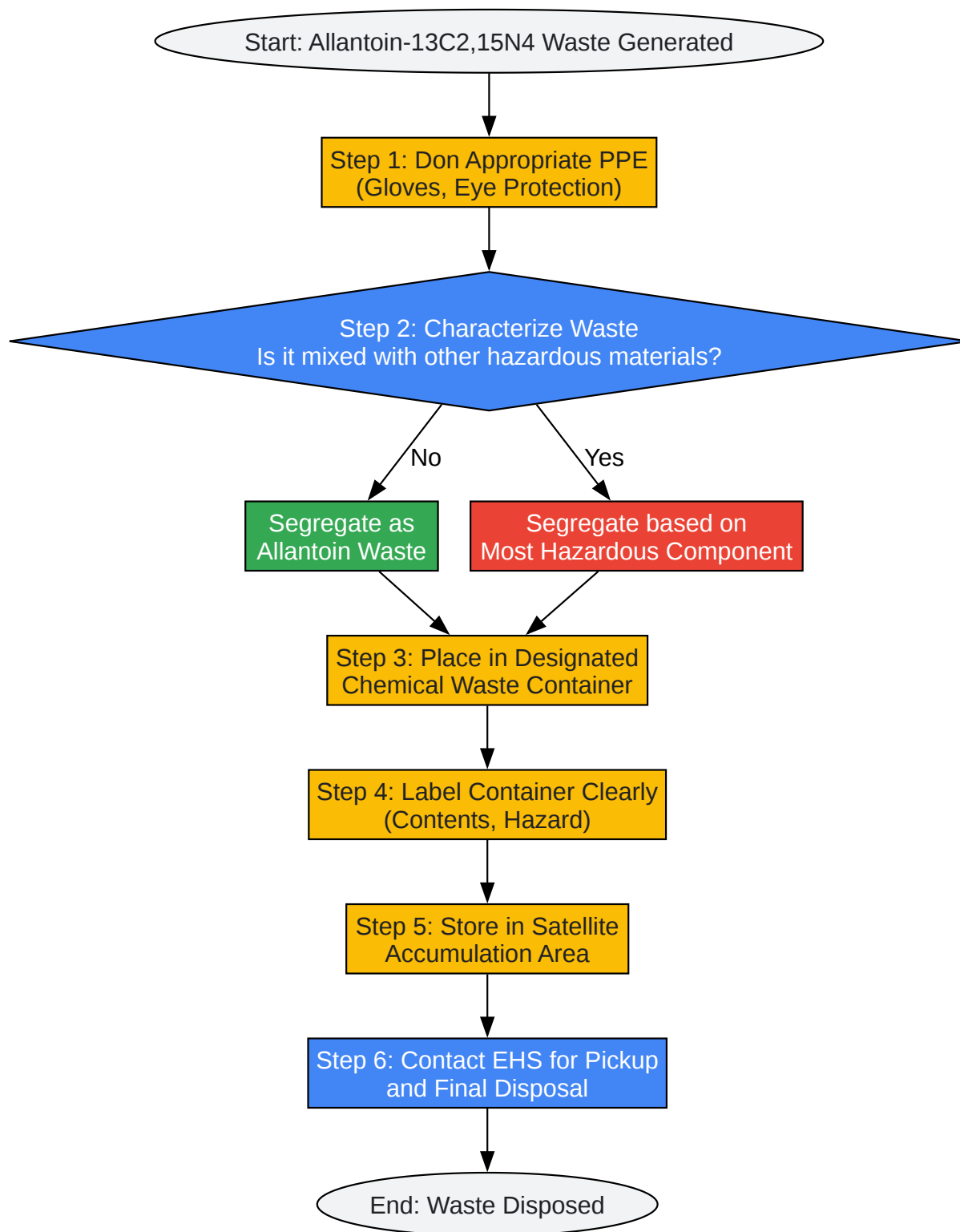
3. Containment and Labeling:

- Solid Waste: Place contaminated items such as gloves, weigh boats, and paper towels into a designated, sealable chemical waste container.
- Liquid Waste: Collect solutions containing **Allantoin-13C2,15N4** in a compatible, leak-proof chemical waste container. Do not pour down the sink.[\[10\]](#)
- Labeling: Clearly label the waste container with "Hazardous Waste" (or as required by your institution), the full chemical name "**Allantoin-13C2,15N4**," and list any other constituents in the container.

4. Storage and Disposal:

- Storage: Store the sealed waste container in a designated satellite accumulation area within the laboratory. Ensure the container is closed at all times except when adding waste.
- Disposal Request: Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the chemical waste. Follow all institutional procedures for waste manifest and pickup requests.

The workflow for this process is visualized in the diagram below.



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Caption: Disposal workflow for **Allantoin-13C2,15N4**.

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